Application Notes and Protocols for Creating Stable Oleogels with Cetyl Caprylate

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Compound of Interest

Compound Name:	*Cetyl caprylate*
CAS No.:	*29710-31-4*
Cat. No.:	*B1595201*

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Introduction

Oleogels are semi-solid systems in which a liquid oil phase is structured by a network of self-assembled oleogelator molecules. These systems are gaining significant attention in the pharmaceutical and cosmetic industries as versatile vehicles for the delivery of active ingredients. Their tunable rheological properties, stability, and ability to incorporate a wide range of lipophilic compounds make them an attractive alternative to traditional semi-solid formulations.

Cetyl caprylate, a wax ester, has emerged as a promising oleogelator. Its ability to form a stable, crystalline network within various oils at relatively low concentrations allows for the creation of oleogels with desirable textural and release characteristics. This document provides detailed application notes and experimental protocols for the formulation and characterization of stable oleogels using **cetyl caprylate**. While direct literature on **cetyl caprylate** for this specific application is emerging, data from closely related cetyl ester waxes provide valuable insights into its potential and performance.

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Mechanism of Oleogel Formation with **Cetyl Caprylate**

The formation of a stable oleogel with **cetyl caprylate** is a thermally reversible process driven by the principles of crystallization and self-assembly. The general mechanism involves the following steps:

- Solubilization: Upon heating the oil and **cetyl caprylate** mixture above the melting point of the wax ester, the **cetyl caprylate** molecules dissolve and become fully dispersed in the liquid oil phase.
- Nucleation: As the mixture is cooled, the solubility of **cetyl caprylate** in the oil decreases, leading to supersaturation. This thermodynamic instability initiates the process of nucleation, where small crystalline nuclei of **cetyl caprylate** begin to form.
- Crystal Growth and Network Formation: These nuclei then act as seeds for further crystal growth. The long, saturated hydrocarbon chains of the cetyl and caprylate moieties promote van der Waals interactions and molecular packing, leading to the formation of a three-dimensional network of fine crystals. This network physically entraps the liquid oil within its interstitial spaces, resulting in the formation of a self-standing, semi-solid oleogel.

The strength and stability of the oleogel are dependent on several factors, including the concentration of **cetyl caprylate**, the type of oil used, and the cooling rate during preparation.

Experimental Protocols

Preparation of **Cetyl Caprylate** Oleogel

This protocol describes the direct dispersion method for preparing a stable oleogel using **cetyl caprylate**.

Materials:

- **Cetyl caprylate** (or a representative cetyl ester wax)
- Vegetable oil (e.g., olive oil, soybean oil, sunflower oil)

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- Beaker
- Magnetic stirrer with hot plate
- Thermometer
- Molds or containers for the final oleogel

Procedure:

- Weigh the desired amount of **cetyl caprylate** and the selected oil to achieve the target concentration (e.g., 7%, 10%, 20% w/w).
- Combine the **cetyl caprylate** and oil in a beaker.
- Heat the mixture on a hot plate to 90°C while stirring continuously with a magnetic stirrer.
- Maintain the temperature and stirring for 10 minutes or until the **cetyl caprylate** is completely melted and the solution is clear.
- Pour the hot, molten mixture into molds or storage containers.
- Allow the mixture to cool at room temperature for 24 hours to facilitate the formation of the oleogel network.
- Store the prepared oleogels at the desired temperature (e.g., 4°C or 25°C) for further characterization.

Characterization of **Cetyl Caprylate** Oleogels

Rheological measurements are crucial for understanding the viscoelastic properties and stability of the oleogel.

Equipment:

- Rheometer with a parallel plate or cone-plate geometry
- Peltier temperature control system

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Procedure:

- Sample Loading: Carefully place a sufficient amount of the prepared oleogel onto the lower plate of the rheometer. Lower the upper plate to the desired gap setting, ensuring the sample fills the gap completely without air bubbles. Trim any excess sample from the edges.
- Temperature Sweep:
  - Equilibrate the sample at the starting temperature (e.g., 20°C).
  - Perform a temperature ramp (e.g., from 20°C to 40°C at a rate of 2°C/min) at a constant frequency (e.g., 1 Hz) and strain within the linear viscoelastic region (LVR).
  - Record the storage modulus (G'), loss modulus (G''), and tan delta (G''/G'). The crossover point (G' = G'') indicates the sol-gel transition temperature.
- Frequency Sweep:
  - Set the temperature to the desired value (e.g., 25°C).
  - Perform a frequency sweep from a low to a high frequency (e.g., 0.1 to 100 rad/s) at a constant strain within the LVR.
  - Analyze the dependence of G' and G'' on frequency to understand the gel's structural characteristics.

Texture analysis provides quantitative data on the mechanical properties of the oleogel, such as firmness.

Equipment:

- Texture analyzer with a cylindrical probe

Procedure:

- Ensure the oleogel samples are equilibrated at the desired temperature (e.g., 4°C or 25°C) for at least 24 hours.

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- Place the sample container on the texture analyzer platform.
- Perform a penetration test using a cylindrical probe at a set speed (e.g., 1 mm/s) to a defined distance.
- The maximum force recorded during penetration is reported as the firmness of the oleogel.

OBC is a measure of the oleogel's ability to retain the liquid oil within its network, which is a key indicator of its physical stability.

Materials:

- Centrifuge
- Centrifuge tubes
- Filter paper

Procedure:

- Weigh an empty centrifuge tube (W_tube).
- Add a known weight of the oleogel (approximately 1 g) to the tube (W_sample).
- Centrifuge the sample at a specified speed (e.g., 10,000 rpm) for a set time (e.g., 15 minutes).
- Carefully decant the separated oil.
- Weigh the tube containing the remaining gel (W_final).
- Calculate the OBC using the following formula: OBC (%) = [(W_final - W_tube) / W_sample] * 100

Data Presentation

The following tables summarize the quantitative data obtained from the characterization of oleogels prepared with a representative cetyl ester wax.

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Table 1: Mechanical Properties of Cetyl Ester Wax Oleogel in Olive Oil[1]

Cetyl Ester Wax Concentration (w/w)	Firmness (N) at Day 1	Firmness (N) after 30 days at 4°C
7%	3.8	2.1
10%	-	2.3
20%	-	2.5

Note: Data is based on oleogels prepared with cetyl esters derived from soybean fatty acid distillate and cetyl alcohol.[1]

Table 2: Rheological Properties of 7% (w/w) Cetyl Ester Wax Oleogel in Olive Oil[1]

Parameter	Value	Temperature Range
Storage Modulus (G')	3.6 x 10^3 Pa	20-27°C
G' > G''	-	20-27°C
Sol-Gel Transition (G' = G'')	-	28-29°C
Tan δ	0.6 - 0.9	20-28°C

Note: Data is based on oleogels prepared with cetyl esters derived from soybean fatty acid distillate and cetyl alcohol.[1]

Visualizations

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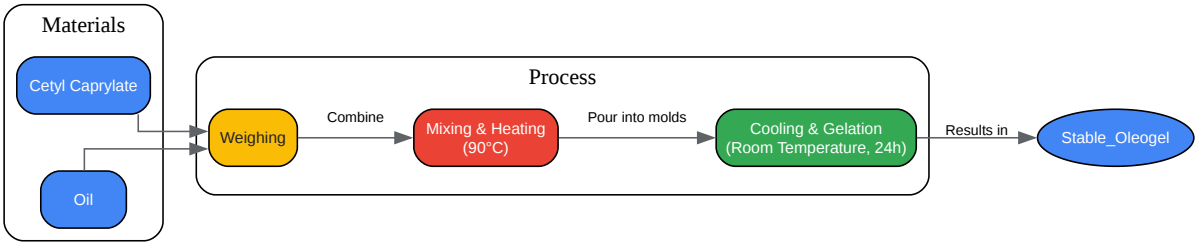

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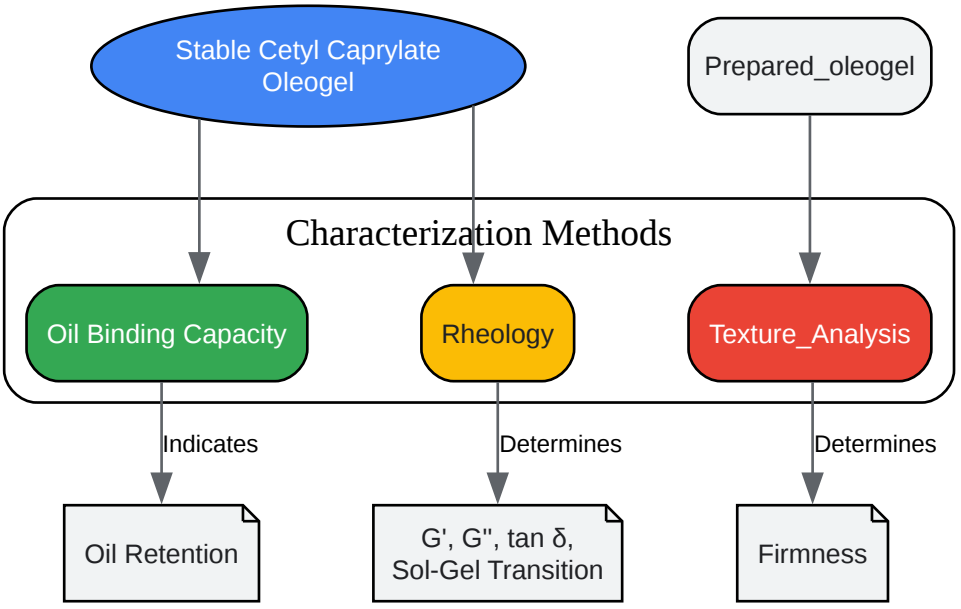
Caption: Workflow for the preparation of a stable oleogel using **cetyl caprylate**.



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Caption: Experimental workflow for the characterization of **cetyl caprylate** oleogels.

Conclusion

Cetyl caprylate demonstrates significant potential as an effective oleogelator for the creation of stable, semi-solid formulations. The ability to form a robust crystalline network at relatively low concentrations allows for the development of oleogels with tunable mechanical and

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rheological properties. These characteristics, combined with their inherent stability, make **cetyl caprylate**-based oleogels promising vehicles for the controlled delivery of active pharmaceutical ingredients and for applications in the cosmetics industry. Further research focusing on the precise influence of different oils and the inclusion of active compounds will undoubtedly expand the utility of this versatile oleogelator.

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References

- 1. Olive Oil Oleogel Formulation Using Wax Esters Derived from Soybean Fatty Acid Distillate - PMC [pmc.ncbi.nlm.nih.gov]
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